

Available Chemical & Commercial Data

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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The table below consolidates the basic information available for **Carzenide**, which is primarily useful for compound identification and procurement.

Property	Value / Description
IUPAC Name	4-Sulfamoylbenzoic acid [1] [2]
CAS Number	138-41-0 [1] [2]
Molecular Formula	C ₇ H ₇ NO ₄ S [1] [2]
Molecular Weight	201.20 g/mol [1] [2]
SMILES	<chem>NS(=O)(=O)C1=CC=C(C=C1)C(=O)O</chem> [1] [2]
Therapeutic Class	Carbonic Anhydrase Inhibitor (based on benzenesulfonamide scaffold) [3]
Reported Bioactivity	Antispasmodic; studied for dysmenorrhea [1]
Predicted GI Absorption	High [2]
Predicted BBB Permeation	No [2]

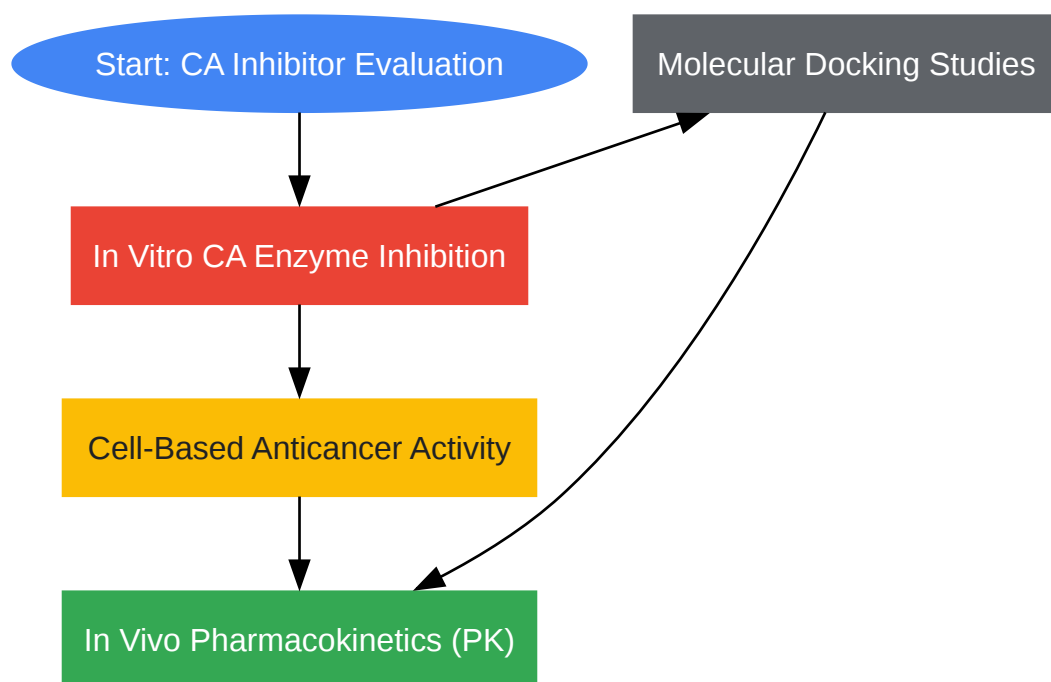
The Competitive Landscape of CA Inhibitors

Carzenide belongs to the **benzenesulfonamide** class of carbonic anhydrase (CA) inhibitors [3]. While direct data on **Carzenide** is scarce, recent research focuses on developing novel derivatives for enhanced potency and selectivity.

- **Key Design Strategy:** The dominant approach is the "**tail strategy**", which involves attaching specific chemical groups to the benzenesulfonamide core to improve interaction with the enzyme's active site [3]. A more advanced "**dual-tail**" strategy is also being explored to further boost binding affinity and selectivity for target isoforms like CA IX and XII [3].
- **Lead Compound Context:** **SLC-0111** is a prominent benzenesulfonamide-based CA inhibitor that has progressed to Phase II clinical trials for metastatic pancreatic ductal adenocarcinoma, highlighting the therapeutic potential of this drug class [3].
- **Commonly Used Standards:** In experimental studies, new benzenesulfonamide derivatives are typically benchmarked against standard inhibitors. The most common one is **Acetazolamide (AAZ)**, a classic, clinically used CA inhibitor [3].

Experimental Pathways for Comparison

For a meaningful competitive analysis, experimental data is crucial. The diagram below outlines the standard workflow for evaluating carbonic anhydrase inhibitors, which you can use as a framework for designing studies or comparing literature.



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The following table details the standard methodologies for each stage in the evaluation workflow.

Stage	Key Assays & Measurements	Typical Data Output
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| **In Vitro CA Inhibition** [3] | - Stopped-flow CO₂ hydrase assay

- Testing against isoforms (e.g., hCA I, II, IX, XII) | Inhibition constant (K_{i} , nM); Lower K_{i} indicates higher potency. | | **Cell-Based Anticancer Activity** [3] | - Screening against NCI-60 human tumor cell line panel
- Measurement of cell growth inhibition | Growth percentage (%); IC₅₀ (concentration for 50% growth inhibition). | | **In Vivo Pharmacokinetics** [3] | - Plasma concentration analysis over time (e.g., UPLC-MS/MS) in animal models (e.g., rats) | Maximum concentration (C_{max}), Time to C_{max} (T_{max}), Area Under the Curve (AUC), Half-life ($t_{1/2}$). | | **Molecular Docking** [3] | - Computational simulation of compound binding into the active site of target CA isoforms. | Binding orientation, interaction types (e.g., hydrogen bonds, hydrophobic), and predicted binding affinity. |

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References

1. | TargetMol Carzenide [targetmol.com]
2. 4-Sulfamoylbenzoic acid | Carzenide | Sulfamides [ambeed.com]
3. Development of novel amino-benzenesulfonamide ... [sciencedirect.com]

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